

# Molecular weight and formula of pentaethylene glycol

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## Compound of Interest

Compound Name: Pentaethylene glycol

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An In-depth Technical Guide to **Pentaethylene Glycol** for Researchers and Drug Development Professionals

**Pentaethylene glycol** is a member of the polyethylene glycol (PEG) family, a class of polymers widely utilized in scientific research and the pharmaceutical industry.[1][2] Its distinct properties, including high water solubility and biocompatibility, make it a valuable component in various applications.[3][4] This guide provides a comprehensive overview of **pentaethylene glycol**'s molecular characteristics, applications, and relevant experimental methodologies.

## Core Properties: Molecular Formula and Weight

**Pentaethylene glycol** is a polyether consisting of five ethylene glycol units.[2] Its fundamental properties are summarized below:

- Molecular Formula:  $C_{10}H_{22}O_6$
- Molecular Weight: 238.28 g/mol
- Synonyms: 3,6,9,12-Tetraoxatetradecane-1,14-diol, Pentaglycol

## Physicochemical Data

A summary of the key quantitative properties of **pentaethylene glycol** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O <sub>6</sub>
Molecular Weight	238.28 g/mol
CAS Number	4792-15-8
Appearance	Clear, colorless to yellow liquid
Melting Point	-8.6 °C
Boiling Point	184 °C at 2 mmHg
Density	1.126 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.462
Flash Point	>110 °C (>230 °F)
Water Solubility	Miscible
pKa	14.06 ± 0.10 (Predicted)

## Applications in Drug Development and Research

**Pentaethylene glycol**'s utility in the biomedical field is extensive, primarily due to the properties conferred by its polyethylene glycol chain.

- **Solubility Enhancement:** The hydrophilic nature of the PEG chain significantly increases the aqueous solubility of conjugated molecules, which is particularly advantageous for the formulation of poorly soluble drugs.
- **PEGylation:** As a discrete PEG linker, **pentaethylene glycol** is used in PEGylation, the process of covalently attaching PEG chains to therapeutic proteins or peptides. This modification can enhance the drug's plasma half-life, improve stability, and reduce immunogenicity.
- **PROTAC Linker:** **Pentaethylene glycol** serves as a flexible linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are bifunctional molecules that

recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation. The linker's length and composition are critical for the proper orientation of the two ligands.

- **Synthetic Intermediate:** It is a versatile starting material for the synthesis of more complex molecules, such as crown ethers and other polyethers.
- **Bioconjugation:** This compound is employed in bioconjugation processes, contributing to the development of targeted drug delivery systems and diagnostic tools.

## Experimental Protocols

Detailed methodologies for experiments involving **pentaethylene glycol** are crucial for reproducible research. Below are examples of its application in chemical synthesis.

### Synthesis of 15-Crown-5

**Pentaethylene glycol** is a direct precursor for the synthesis of 15-crown-5, a common crown ether. The following protocol is based on a described method:

- **Reaction Setup:** Dissolve **pentaethylene glycol** (0.02 mol) and p-toluenesulfonyl chloride (0.02 mol) in 30 mL of monoglyme.
- **Addition:** Slowly add the solution dropwise over 2 hours to a stirred suspension of powdered sodium hydroxide (0.15 mol) in 30 mL of monoglyme at room temperature.
- **Reaction Completion:** Continue stirring for an additional hour after the addition is complete.
- **Workup:** Filter the reaction mixture and wash the precipitate with dichloromethane.
- **Isolation:** Combine the filtrate and washings, and remove the solvent under reduced pressure to yield the 15-crown-5 complex.
- **Purification:** The free 15-crown-5 can be obtained from the complex by thermolysis using a Kugelrohr distillation apparatus.

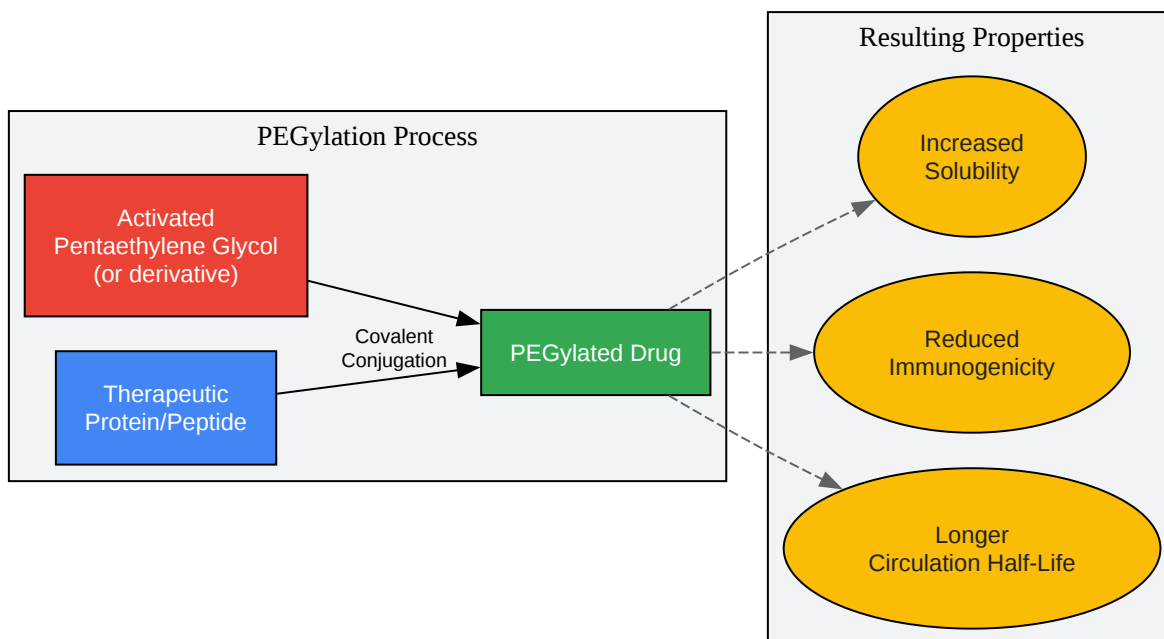
## General Workflow for Solid-Phase Synthesis of Oligo(ethylene glycol) Derivatives

A stepwise, solid-phase synthesis approach allows for the creation of monodisperse PEG derivatives with precise lengths. The general workflow is as follows:

- **Resin Loading:** The synthesis begins by attaching a starting oligoethylene glycol unit to a solid support, such as a Wang resin.
- **Deprotonation:** The terminal hydroxyl group of the resin-bound PEG is deprotonated using a suitable base.
- **Coupling:** The deprotonated species is then reacted with a monomer unit, such as a tosylated and protected oligoethylene glycol, to extend the chain via Williamson ether synthesis.
- **Deprotection:** The protecting group (e.g., dimethoxytrityl) on the newly added monomer is removed to allow for the next coupling cycle.
- **Iteration:** Steps 2-4 are repeated until the desired chain length is achieved.
- **Cleavage:** The final PEG derivative is cleaved from the solid support using an acid, such as trifluoroacetic acid.

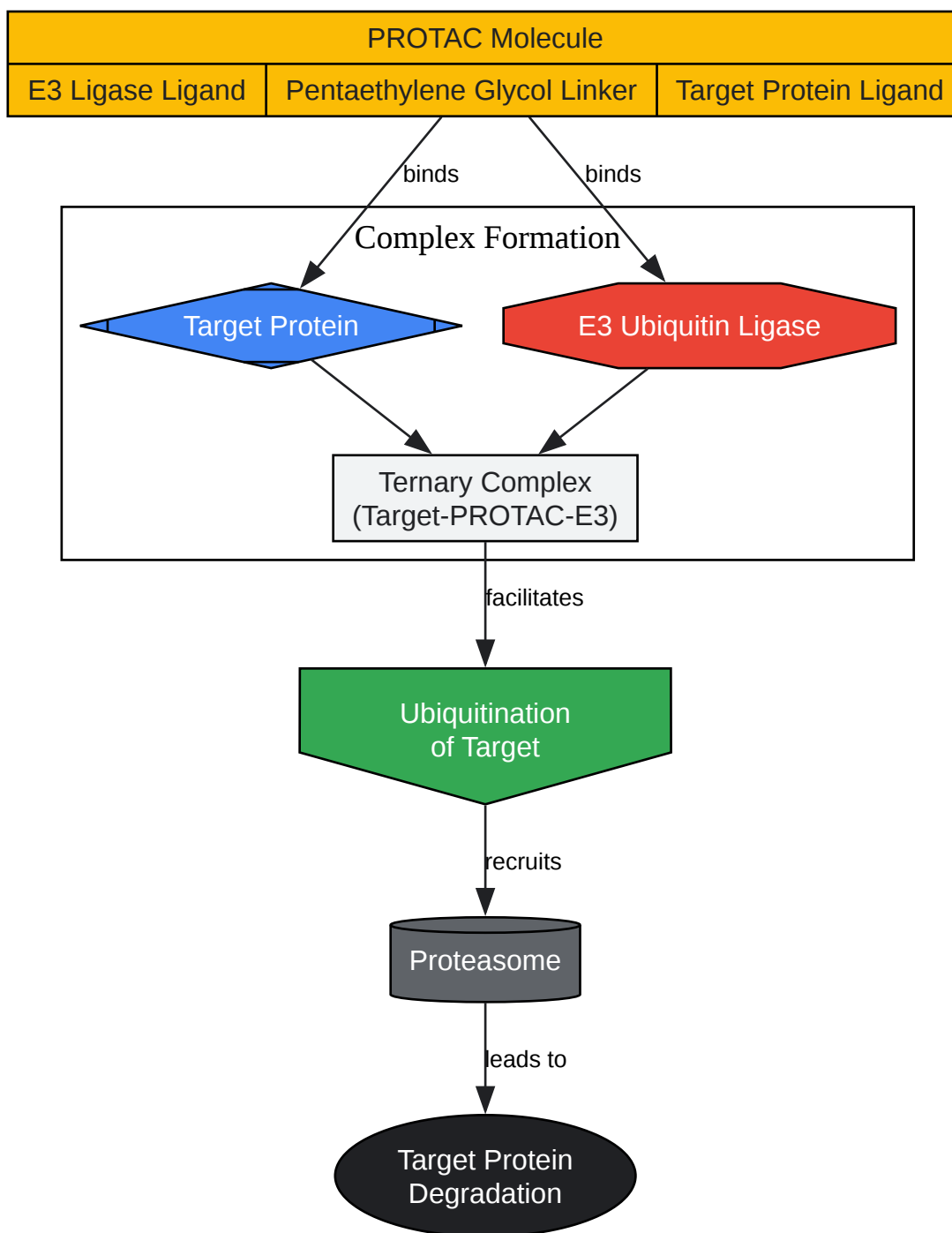
## Visualizations of Workflows and Mechanisms

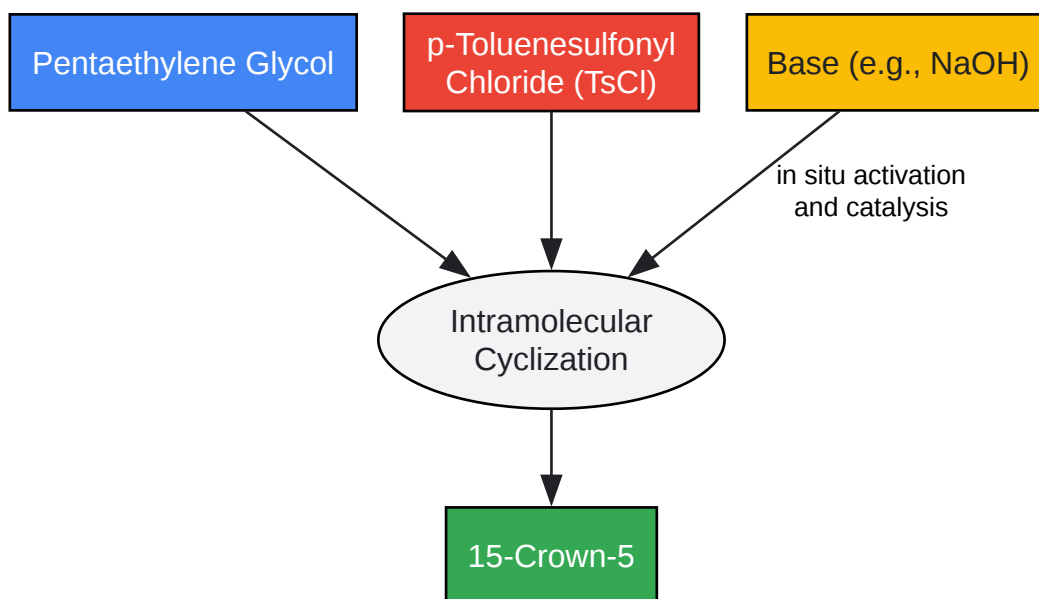
Diagrams illustrating the roles and synthesis of **pentaethylene glycol**-containing structures are provided below.



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Workflow of PEGylation using a PEG derivative.





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